

Essential Safety and Operational Guidance for 5-bromo-N-cyclooctylfuran-2-carboxamide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-bromo-N-cyclooctylfuran-2-carboxamide

Cat. No.: B1269317

[Get Quote](#)

This document provides crucial safety and logistical information for the handling and disposal of **5-bromo-N-cyclooctylfuran-2-carboxamide**. The following procedures are based on best practices for handling similar chemical structures and should be implemented to minimize risk and ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the known physical and chemical properties of **5-bromo-N-cyclooctylfuran-2-carboxamide** is provided below. These properties are essential for understanding the substance's behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₃ H ₁₈ BrNO ₂
Molecular Weight	300.19 g/mol [1]
IUPAC Name	5-bromo-N-cyclooctylfuran-2-carboxamide[1]
CAS Number	310453-09-9[1]
Solubility	37.2 µg/mL (at pH 7.4)[1]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure to **5-bromo-N-cyclooctylfuran-2-carboxamide**. The required PPE may vary based on the specific laboratory risk assessment.
[\[2\]](#)

PPE Category	Item	Standard/Specification
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene preferred)	ASTM D6978 or EN 374 [2] [3]
Eye and Face Protection	Safety goggles or a face shield	OSHA 29 CFR 1910.133 or European Standard EN166
Body Protection	Disposable gown (polyethylene-coated polypropylene or similar)	Resistant to chemical permeability [2]
Respiratory Protection	Use in a well-ventilated area. If dust/aerosols may be generated, use a NIOSH- approved respirator.	Follow guidelines in 29 CFR 1910.134
Additional Protection	Disposable head, hair, and shoe covers	As needed to prevent contamination [2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin, eyes, and clothing.
- Prevent the formation of dust and aerosols.
- Wash hands thoroughly after handling.[\[4\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in the handling area.[\[4\]](#)[\[5\]](#)

Storage:

- Store in a tightly closed, suitable container.
- Keep in a cool, dry, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[7\]](#)
- The storage area should be secure and accessible only to authorized personnel.[\[4\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is necessary.

Emergency Situation	First Aid / Response Protocol
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention. [4] [5]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation persists, seek medical attention. [4] [5]
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [4] [5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek immediate medical attention. [4] [5]
Spill	Evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep or vacuum up the material and place it in a sealed container for disposal. Avoid generating dust. [8]

Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.

- Contaminated Materials: Used PPE, empty containers, and other contaminated materials should be collected in a designated, labeled waste container.
- Chemical Waste: Dispose of **5-bromo-N-cyclooctylfuran-2-carboxamide** and any solutions containing it as hazardous chemical waste.
- Disposal Route: The waste should be handled by a licensed professional waste disposal service.^[4]^[5]

Visualized Workflows

To further clarify the procedural steps, the following diagrams illustrate the key workflows for handling and emergency response.

Figure 1. Standard Handling Workflow

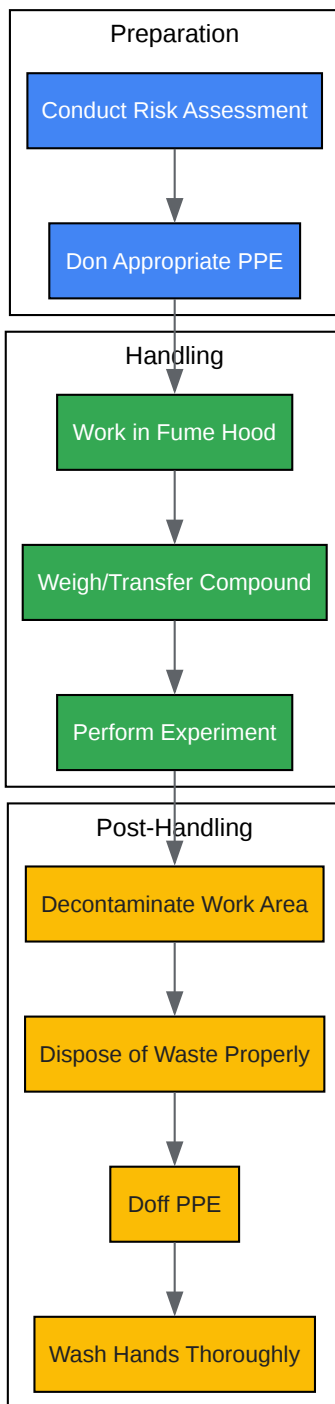
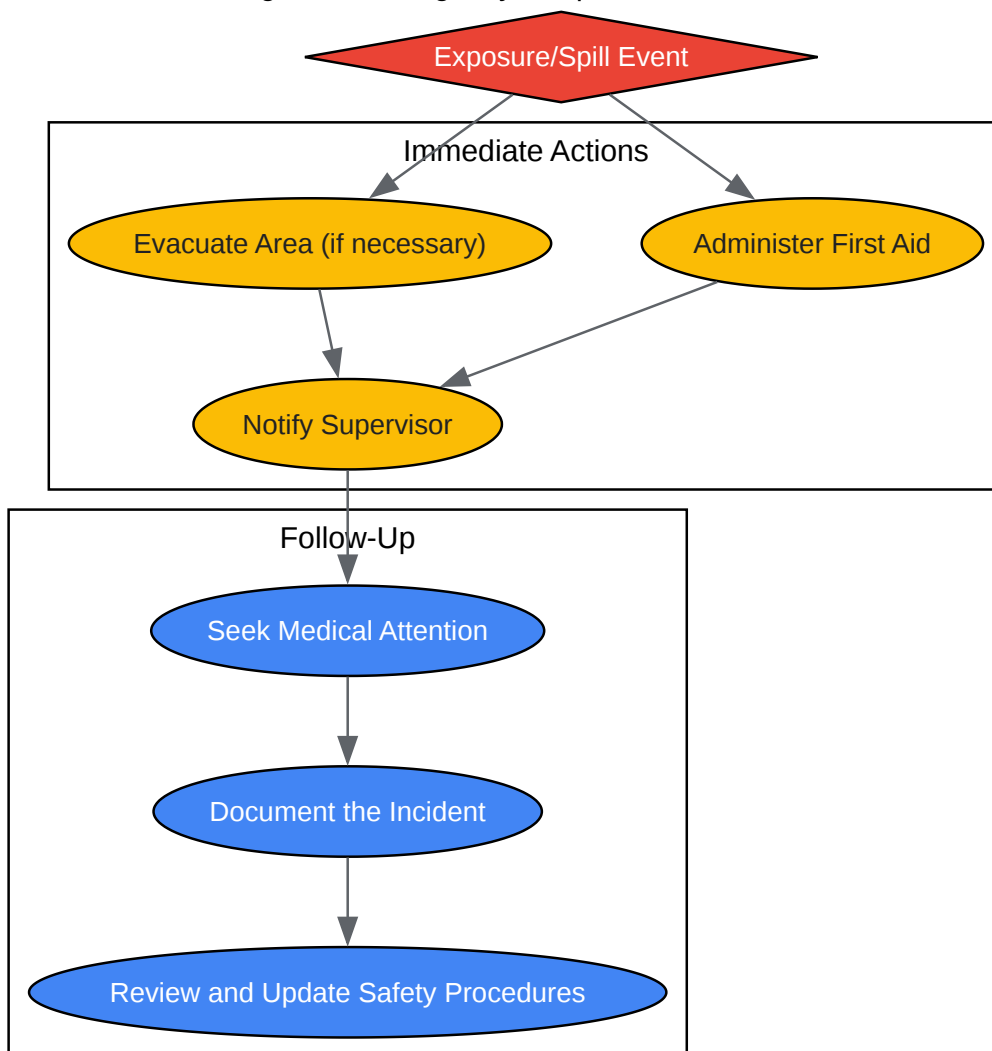


Figure 2. Emergency Response Protocol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-bromo-N-cyclooctylfuran-2-carboxamide | C₁₃H₁₈BrNO₂ | CID 762748 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 3. Chemical Safety | Personal Protective Equipment (PPE) | Eurofins [eurofins.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for 5-bromo-N-cyclooctylfuran-2-carboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1269317#personal-protective-equipment-for-handling-5-bromo-n-cyclooctylfuran-2-carboxamide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com